

# A Comprehensive Technical Guide to the Solubility of Dinotefuran

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## Compound of Interest

Compound Name: *Dinotefuran*

Cat. No.: *B8816431*

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This technical guide provides an in-depth analysis of the solubility of **dinotefuran** in water and various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and crop protection who require a thorough understanding of this third-generation neonicotinoid insecticide's physicochemical properties.

## Dinotefuran: An Overview

**Dinotefuran**, with the chemical name (RS)-1-methyl-2-nitro-3-(tetrahydro-3-furylmethyl)guanidine, is a broad-spectrum insecticide developed by Mitsui Chemicals.<sup>[1][2]</sup> It is notable for its furanicotinyl group and the absence of a halogen element, distinguishing it from other neonicotinoids.<sup>[3]</sup> Its mode of action involves the disruption of the insect nervous system by acting as an agonist of nicotinic acetylcholine receptors (nAChRs).<sup>[1]</sup>

## Aqueous Solubility of Dinotefuran

**Dinotefuran** exhibits significant solubility in water, a key factor in its systemic activity in plants and its environmental mobility.<sup>[3][4]</sup>

## Effect of Temperature on Water Solubility

The solubility of **dinotefuran** in water is temperature-dependent, increasing with higher temperatures.

Temperature (°C)	Solubility (g/L)	Purity (%)
10	39.0 ± 2.1	99.5
20	40	Not Specified
20	54.3 ± 1.3	99.5
20	39.83	99.9
25	39.83	Not Specified
30	89.7 ± 2.5	99.5

Data sourced from multiple references.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Effect of pH on Water Solubility

The solubility of **dinotefuran** in aqueous solutions also varies with pH.

pH	Temperature (°C)	Solubility (g/L)	Purity (%)
5.0	20	52.3 ± 1.0	99.5
7.0	20	54.5 ± 0.8	99.5
9.0	20	51.2 ± 1.8	99.5

Data sourced from reference[\[6\]](#).

## Solubility of Dinotefuran in Organic Solvents

**Dinotefuran** demonstrates varying degrees of solubility in a range of organic solvents.

Solvent	Temperature (°C)	Solubility
Acetone	20 ± 0.5	57.8 g/L
Dichloromethane	20 ± 0.5	60.9 g/L
Dimethylformamide (DMF)	Not Specified	~10 mg/mL
DMSO	Not Specified	~10 mg/mL
Ethanol	20 ± 0.5	19.4 g/L
Ethyl Acetate	20 ± 0.5	5.17 g/L
Heptane	20 ± 0.5	10.5 g/L
Hexane	20 ± 0.5	9.0 g/L
Methanol	20	57 g/L
Methanol	20 ± 0.5	57.2 g/L
Toluene	20 ± 0.5	148 mg/L
Xylene	20 ± 0.5	71.8 mg/L

Data sourced from multiple references.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Experimental Protocol for Solubility Determination

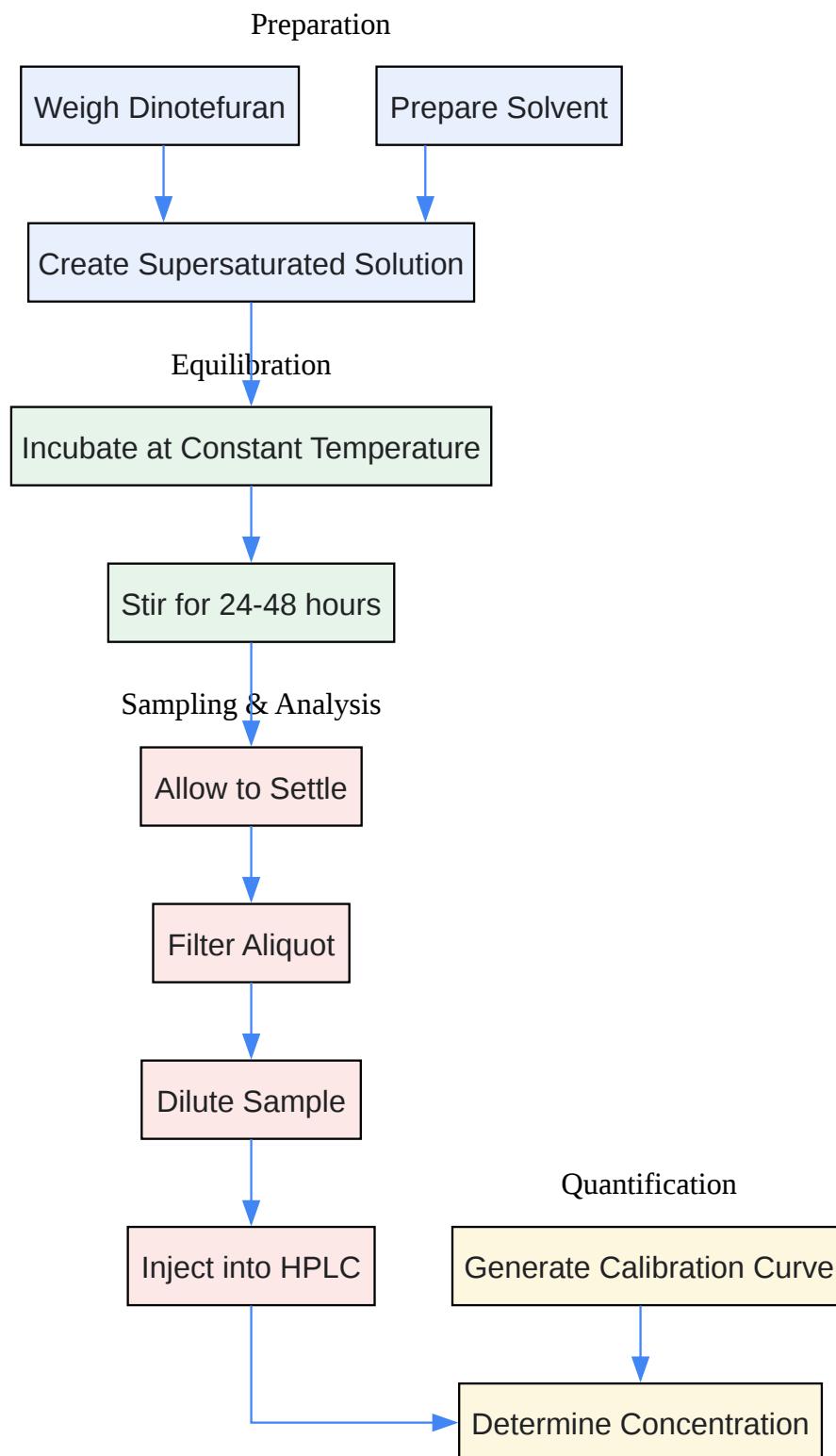
The following provides a generalized methodology for determining the solubility of **dinotefuran**, based on common laboratory practices for such assessments.

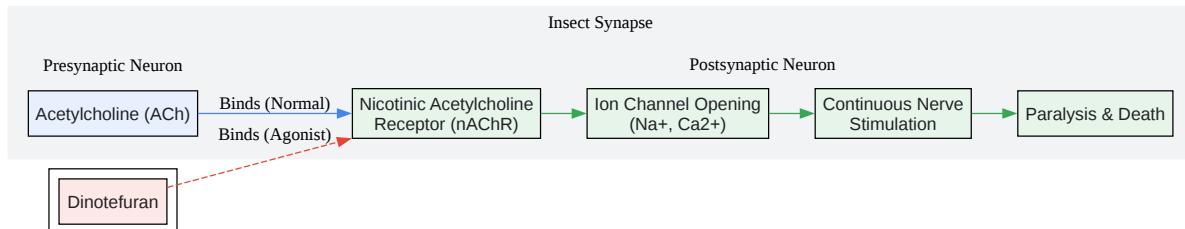
## Materials and Equipment

- **Dinotefuran** (analytical standard, purity >99%)
- Solvents (HPLC grade): Water, Acetone, Methanol, etc.
- Volumetric flasks and pipettes
- Analytical balance

- Constant temperature water bath or incubator
- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a Diode Array Detector (DAD)
- Vortex mixer

## Experimental Workflow





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